

# An In-Depth Technical Guide to the Physicochemical Properties of Ethyl Triacontanoate

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## Compound of Interest

Compound Name: Ethyl triacontanoate

Cat. No.: B1604637

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## Introduction

**Ethyl triacontanoate** is a long-chain fatty acid ester, specifically the ethyl ester of triacontanoic acid. It is a waxy solid at room temperature and is found in various plant waxes.[1] Due to its hydrophobic nature and biocompatibility, **Ethyl triacontanoate** is a molecule of interest in various fields, including agriculture as a plant growth stimulant and in pharmaceuticals for the development of novel drug delivery systems.[2] This technical guide provides a comprehensive overview of its physicochemical properties, methodologies for their determination, and a plausible mechanism of action in a biological context.

## Physicochemical Properties

The physicochemical properties of **Ethyl triacontanoate** are summarized in the tables below. These values are a compilation of experimental and computed data from various scientific sources.

### Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>32</sub> H <sub>64</sub> O <sub>2</sub>	[3][4]
Molecular Weight	480.85 g/mol	[2][3][4]
Appearance	Waxy solid	[1]
Melting Point	67-69 °C	[2][4][5]
Boiling Point	448.5 °C at 760 mmHg	[4][5]
Density	0.858 g/cm <sup>3</sup>	[5]
Flash Point	204.3 °C	[5]
Refractive Index	1.455	[5]

**Table 2: Solubility and Partitioning Properties**

Property	Value	Source
LogP (Octanol-Water Partition Coefficient)	11.49 (calculated)	
Water Solubility	Predicted to be very low	
Solubility in Organic Solvents	Soluble in nonpolar organic solvents	

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Ethyl triacontanoate** are not readily available in the public domain. However, based on standard laboratory practices for long-chain esters and waxy substances, the following methodologies are generally applicable.

### Melting Point Determination

The melting point of a waxy solid like **Ethyl triacontanoate** can be determined using the capillary tube method.

#### Methodology:

- A small, finely powdered sample of **Ethyl triacontanoate** is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus, which contains a heated block or an oil bath.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded. The range between these two temperatures is reported as the melting point.

## Boiling Point Determination

Due to its high boiling point, the boiling point of **Ethyl triacontanoate** is typically determined under reduced pressure (vacuum distillation) and extrapolated to atmospheric pressure.

#### Methodology:

- A sample of **Ethyl triacontanoate** is placed in a distillation flask connected to a vacuum pump and a manometer.
- The pressure inside the apparatus is reduced to a known value.
- The sample is heated, and the temperature at which the liquid boils and its vapor condenses is recorded.
- This procedure is repeated at several different pressures.
- The data is then used to construct a vapor pressure-temperature nomograph, which can be extrapolated to determine the boiling point at atmospheric pressure (760 mmHg).

## Solubility Determination

The solubility of **Ethyl triacontanoate** in various solvents can be determined using the equilibrium solubility method.

Methodology:

- An excess amount of **Ethyl triacontanoate** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated (e.g., by shaking or stirring) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The saturated solution is then filtered to remove the undissolved solid.
- The concentration of **Ethyl triacontanoate** in the clear filtrate is determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC), after creating a calibration curve with known standards.

## LogP (Octanol-Water Partition Coefficient) Determination

For highly hydrophobic compounds like **Ethyl triacontanoate**, the shake-flask method is a common, though challenging, technique. Reverse-phase high-performance liquid chromatography (RP-HPLC) offers a faster, alternative method for estimating LogP.

Methodology (RP-HPLC):

- A series of standard compounds with known LogP values are injected into an RP-HPLC system.
- The retention time of each standard is recorded.
- A calibration curve is generated by plotting the logarithm of the retention factor ( $k'$ ) versus the known LogP values.
- **Ethyl triacontanoate** is then injected into the same HPLC system under identical conditions, and its retention time is measured.

- The LogP of **Ethyl triacontanoate** is then calculated from its retention time using the calibration curve.

## Logical Relationships and Experimental Workflows

### Plausible Mechanism of Action as a Plant Growth Regulator

While the direct signaling pathway of **Ethyl triacontanoate** is not well-elucidated, it is closely related to Triacontanol, a known plant growth regulator. It is plausible that **Ethyl triacontanoate** is hydrolyzed in vivo to Triacontanol, which then exerts its biological effects. The following diagram illustrates a potential logical pathway.

Caption: Plausible metabolic activation and signaling pathway of **Ethyl triacontanoate**.

## Experimental Workflow for the Analysis of Long-Chain Fatty Acid Esters

The analysis of long-chain fatty acid esters like **Ethyl triacontanoate** from a biological matrix typically involves several key steps, from extraction to final identification and quantification.

Caption: General experimental workflow for analyzing long-chain fatty acid esters.

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